

CKD-519 and its Effect on Lipid Metabolism: A Technical Guide

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Compound of Interest

Compound Name: CKD-519

Cat. No.: B606711

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Executive Summary

CKD-519 is a potent and selective inhibitor of the Cholesteryl Ester Transfer Protein (CETP), a key player in reverse cholesterol transport. By blocking CETP, **CKD-519** aims to raise High-Density Lipoprotein cholesterol (HDL-c) levels, a strategy pursued for the potential treatment of dyslipidemia and the reduction of atherosclerotic cardiovascular disease risk. This technical guide provides a comprehensive overview of the core scientific and clinical data available on **CKD-519**, focusing on its mechanism of action, its demonstrated effects on lipid metabolism in preclinical and clinical settings, and the experimental methodologies employed in its evaluation. While extensive data on its CETP inhibitory activity in humans is available, a complete clinical dataset on its effects on the broader lipid panel, including Low-Density Lipoprotein cholesterol (LDL-c) and triglycerides, is not publicly available at the time of this writing.

Introduction to CKD-519 and its Target: CETP

Cholesteryl Ester Transfer Protein (CETP) is a plasma glycoprotein that facilitates the transfer of cholesteryl esters from HDL to apolipoprotein B (apoB)-containing lipoproteins (Very-Low-Density Lipoprotein [VLDL] and LDL) in exchange for triglycerides. This process is a central component of the reverse cholesterol transport (RCT) pathway, which is responsible for the removal of excess cholesterol from peripheral tissues and its transport to the liver for excretion. Inhibition of CETP is a therapeutic strategy intended to increase the concentration of HDL-c and potentially enhance RCT, thereby reducing the build-up of cholesterol in the arterial walls.

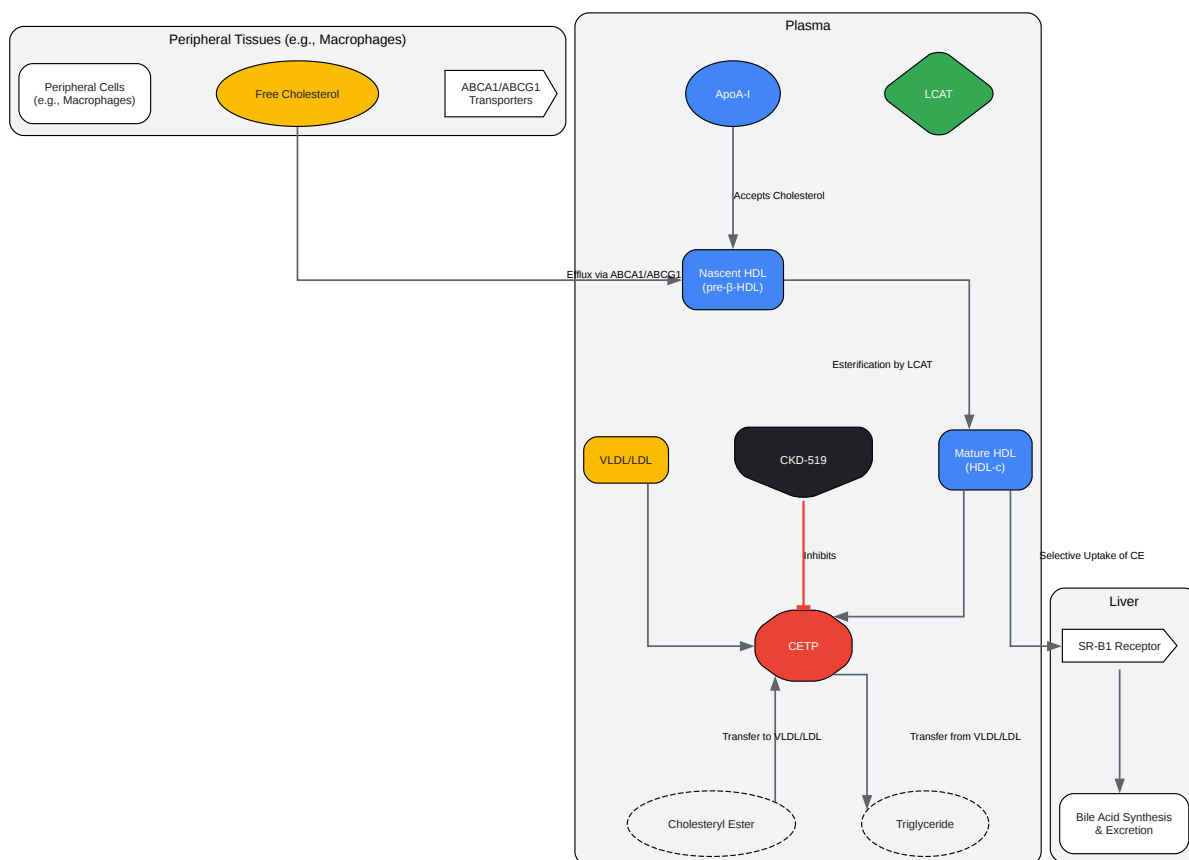
CKD-519 is an orally available small molecule developed by Chong Kun Dang Pharmaceutical Corp. that potently and selectively inhibits CETP. In vitro studies have demonstrated its strong inhibitory activity against human plasma CETP with an IC₅₀ of 2.3 nM[1].

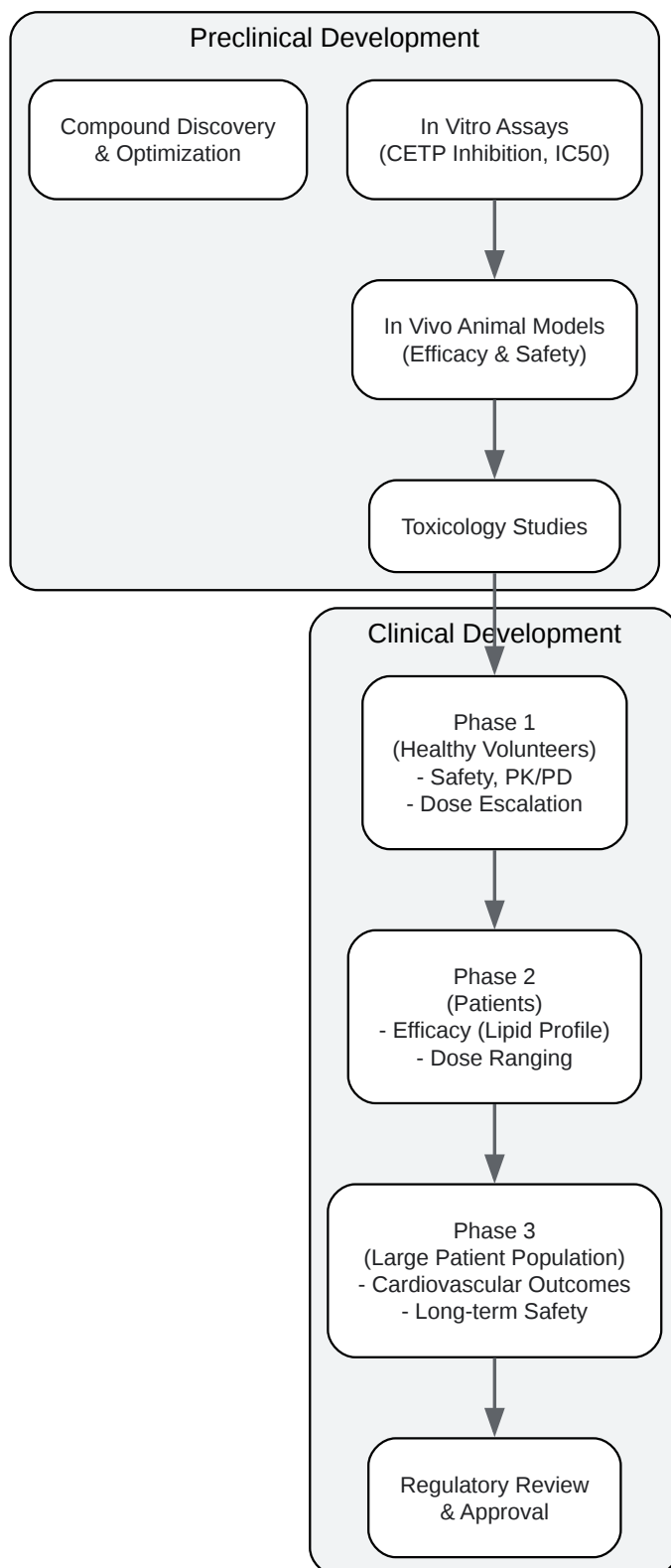
Mechanism of Action: Modulation of Reverse Cholesterol Transport

CKD-519 exerts its effect on lipid metabolism by directly inhibiting CETP, thereby remodeling lipoprotein profiles. The anticipated downstream effects of this inhibition are an increase in HDL-c levels and a decrease in LDL-c levels.

Signaling Pathway of CETP-Mediated Lipid Transfer

The following diagram illustrates the role of CETP in the reverse cholesterol transport pathway and the mechanism by which **CKD-519** interferes with this process.





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References

- 1. ahajournals.org [ahajournals.org]
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